

6-fluoro-3-(piperidin-4-yl)-1H-indole hydrochloride properties

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Compound of Interest

Compound Name: 6-fluoro-3-(piperidin-4-yl)-1H-indole

Cat. No.: B1338380

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An In-depth Technical Guide to **6-fluoro-3-(piperidin-4-yl)-1H-indole** hydrochloride: Properties, Synthesis, and Therapeutic Potential

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-fluoro-3-(piperidin-4-yl)-1H-indole hydrochloride is a heterocyclic organic compound featuring a fluorinated indole scaffold linked to a piperidine ring. While specific research on this particular hydrochloride salt is not extensively published, its structural motifs are of significant interest in medicinal chemistry. The indole ring is a privileged scaffold found in numerous biologically active compounds, and the incorporation of a fluorine atom can enhance metabolic stability, binding affinity, and lipophilicity. The piperidine moiety is also a common feature in centrally active pharmaceuticals.

This guide provides a comprehensive overview of the known properties of **6-fluoro-3-(piperidin-4-yl)-1H-indole** and its hydrochloride salt. Due to the limited availability of data for this specific compound, this document will also draw upon information from structurally related analogs to provide insights into its potential synthesis, biological activity, and therapeutic applications. This comparative approach will offer a broader understanding of the compound's potential within the landscape of drug discovery and development.

Chemical and Physical Properties

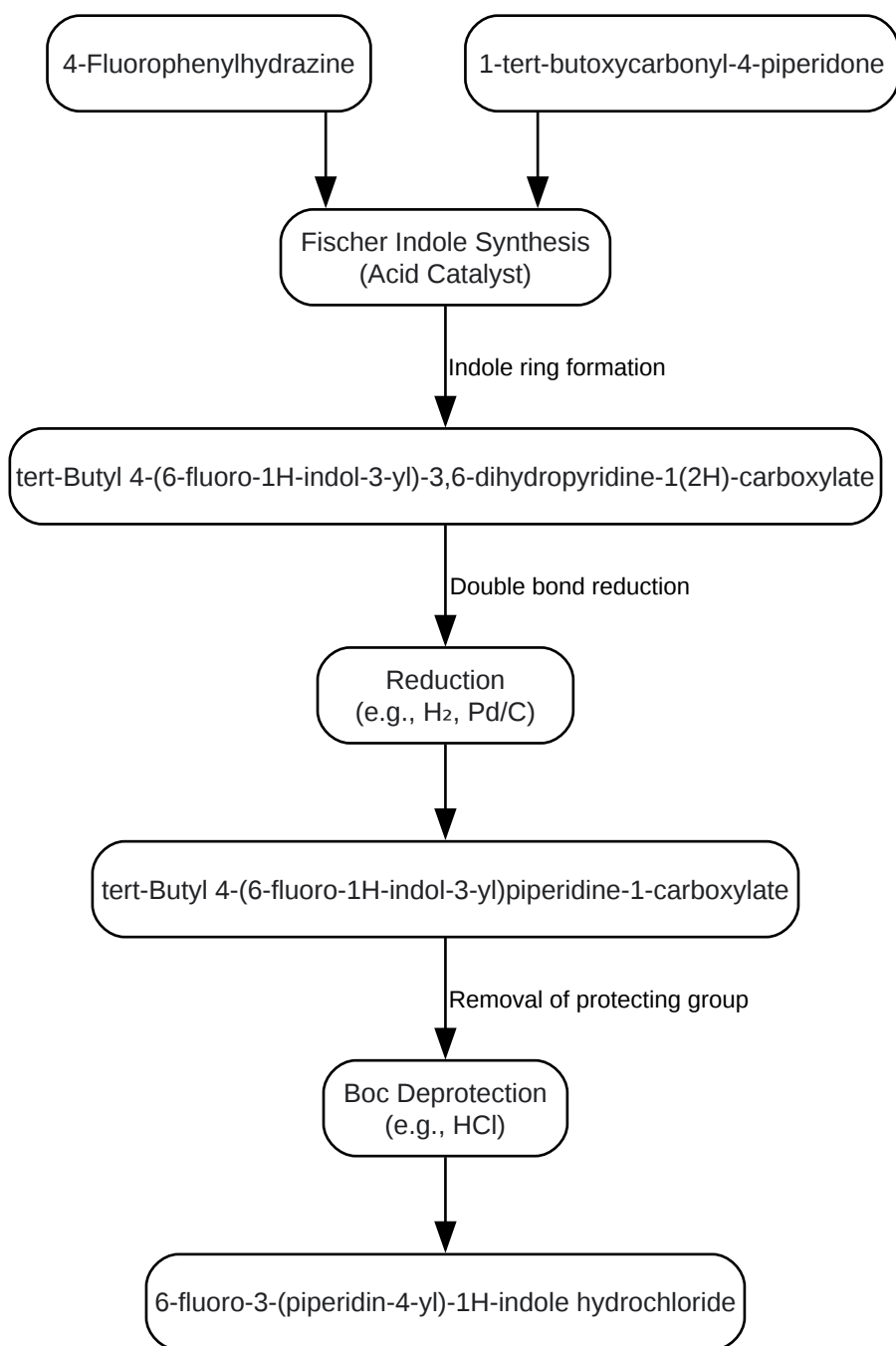
The fundamental properties of **6-fluoro-3-(piperidin-4-yl)-1H-indole** hydrochloride are summarized below. It is important to note that some of these properties may be predicted or based on data from the free base or closely related analogs due to the scarcity of specific experimental data for the hydrochloride salt.

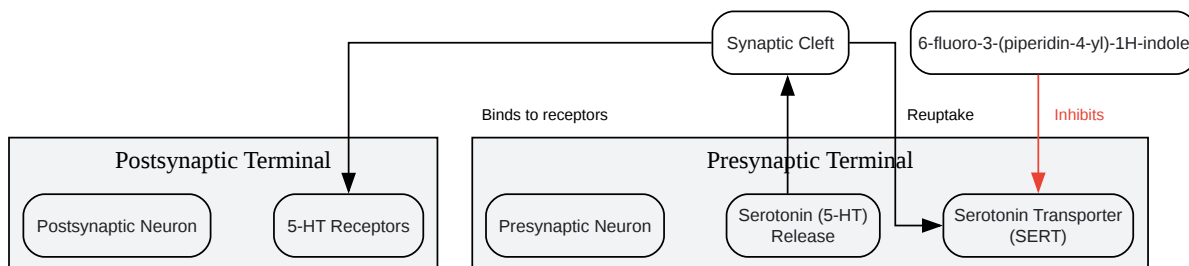
Property	Value/Description	Source
IUPAC Name	6-fluoro-3-(piperidin-4-yl)-1H-indole;hydrochloride	
CAS Number	180411-84-1	
Chemical Formula	C ₁₃ H ₁₆ ClFN ₂	
Molecular Weight	254.73 g/mol	
Appearance	Likely a solid powder	Inferred
Solubility	Expected to be more soluble in water than the free base	Inferred
Melting Point	Not explicitly reported; a related compound, 6-chloro-3-(piperidin-4-yl)-1H-indole hydrochloride, has a melting point of 290-294°C (dec) [1]	[1]

Synthesis and Characterization

While a specific, detailed synthetic protocol for **6-fluoro-3-(piperidin-4-yl)-1H-indole** hydrochloride is not readily available in the public domain, its synthesis can be conceptualized based on established indole synthesis methodologies. A plausible approach would be the Fischer indole synthesis, a common method for preparing indole derivatives.

A potential synthetic workflow is outlined below:





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References

- 1. EP0812826A1 - 1H-indole and benzo(b)thiophene derivatives with 4-(1,2,3,6-tetra:hydro:pyridinyl)- and 4-piperidinyl-groups bound to the heterocyclic ring as inhibitors of serotonin reuptake - Google Patents [patents.google.com]
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